

Technical Guide: 2-Bromo-3,5-dichloroisonicotinic acid (CAS 343781-56-6)

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Compound of Interest

Compound Name: 2-Bromo-3,5-dichloroisonicotinic acid

Cat. No.: B1272027

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available data for **2-Bromo-3,5-dichloroisonicotinic acid**. As of this writing, detailed experimental studies, including specific synthesis protocols and biological activity, have not been published in peer-reviewed literature or patent filings. The information presented is based on data from chemical suppliers and general knowledge of related compounds.

Core Properties

2-Bromo-3,5-dichloroisonicotinic acid is a halogenated pyridine carboxylic acid derivative. Such scaffolds are of interest in medicinal chemistry due to the diverse biological activities exhibited by related isonicotinic acid analogs. The compound is a solid at room temperature.^[1]

Physicochemical Data

The quantitative properties of **2-Bromo-3,5-dichloroisonicotinic acid** are summarized below. Data is aggregated from publicly available sources provided by chemical suppliers.

Property	Value	Source
CAS Number	343781-56-6	[2][3]
Molecular Formula	C ₆ H ₂ BrCl ₂ NO ₂	[2][3]
Molecular Weight	270.896 g/mol	[2]
IUPAC Name	2-bromo-3,5-dichloroisonicotinic acid	
Physical Form	Solid	
Boiling Point	200-202 °C (Predicted)	
Purity	≥96%	
Storage Temperature	Ambient	

Safety and Handling

Based on available safety data sheets, this compound should be handled with care in a laboratory setting.

Hazard Statement	Code
Causes skin irritation.	H315
Causes serious eye irritation.	H319
May cause respiratory irritation.	H335

Precautionary Statements: P261, P271, P280. Users should consult the full Safety Data Sheet (SDS) from their supplier before handling.

Experimental Protocols

Note: No specific, peer-reviewed experimental protocols for the synthesis or biological evaluation of **2-Bromo-3,5-dichloroisonicotinic acid** have been found in the public domain. The following sections describe generalized, hypothetical procedures based on common practices for analogous compounds.

Hypothetical Synthesis Outline

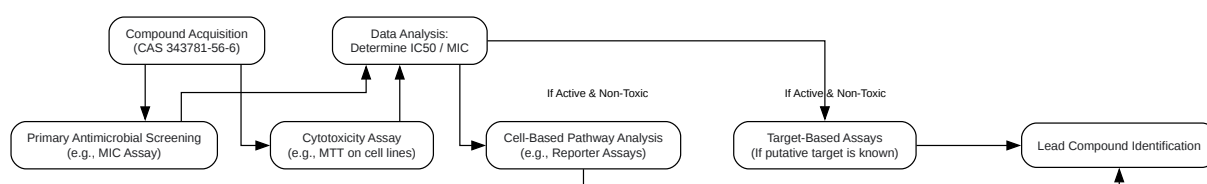
The synthesis of halogenated pyridine carboxylic acids often involves a multi-step process starting from a simpler pyridine core. A potential, though unverified, synthetic route could involve:

- Halogenation of a suitable pyridine precursor.
- Carboxylation of the pyridine ring, for instance, through lithiation followed by quenching with carbon dioxide.
- Purification of the final product, typically using techniques like recrystallization or column chromatography.

Without specific literature, this remains a generalized approach.

General Workflow for Biological Screening

For novel isonicotinic acid derivatives, a common workflow to assess potential antimicrobial or other biological activity would follow the steps outlined below. This is a representative workflow and has not been specifically applied to the title compound.



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Caption: A generalized workflow for the initial biological evaluation of a novel chemical entity.

Biological Activity and Signaling Pathways

There is no specific information in the public domain regarding the biological activity or mechanism of action of **2-Bromo-3,5-dichloroisonicotinic acid**.

However, the broader class of isonicotinic acids is well-studied. The most notable example is isoniazid, an anti-tuberculosis drug that acts as a prodrug. Upon activation by a mycobacterial catalase-peroxidase enzyme, it inhibits the synthesis of mycolic acid, a critical component of the bacterial cell wall. Other substituted isonicotinic acids have been investigated for a range of activities, including antibacterial, antifungal, and anti-inflammatory properties. The presence of halogen atoms (bromine and chlorine) on the pyridine ring of the title compound may significantly influence its physicochemical properties and potential biological interactions, a common strategy in drug design to enhance efficacy.

Due to the absence of data, no signaling pathway diagrams can be provided for **2-Bromo-3,5-dichloroisonicotinic acid**. Further research would be required to determine if it interacts with any biological targets and, if so, through which signaling cascades.

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References

- 1. 2-Bromo-3,5-dichloroisonicotinic acid | CAS 343781-56-6 | TCIJT | 製品詳細 [tci-chemical-trading.com]
- 2. scbt.com [scbt.com]
- 3. chemuniverse.com [chemuniverse.com]
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